

Application Notes and Protocols: Synthesis and Purification of Paeonilactone C

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Compound of Interest

Compound Name: Paeonilactone C

Cat. No.: B029573

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These application notes provide a detailed overview of the synthesis and purification of **Paeonilactone C**, a monoterpenoid natural product isolated from plants of the *Paeonia* genus. The protocols described herein are based on established stereoselective synthetic routes and common purification techniques for natural products.

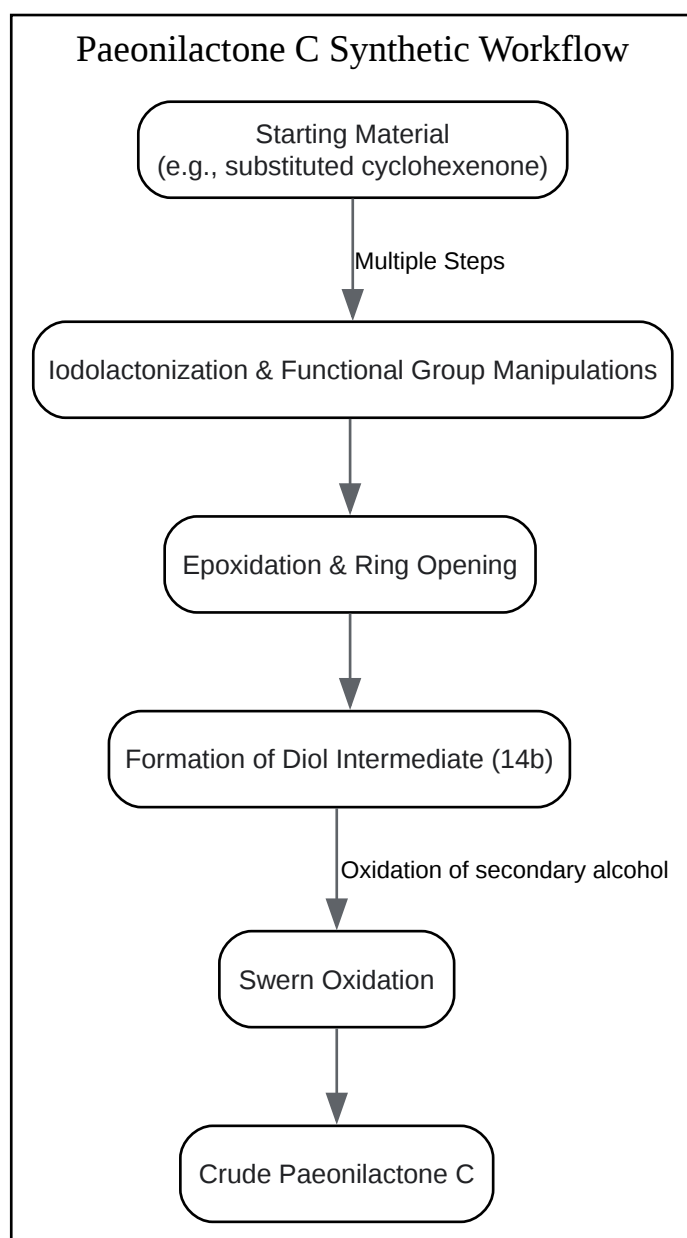
Chemical Structure and Properties

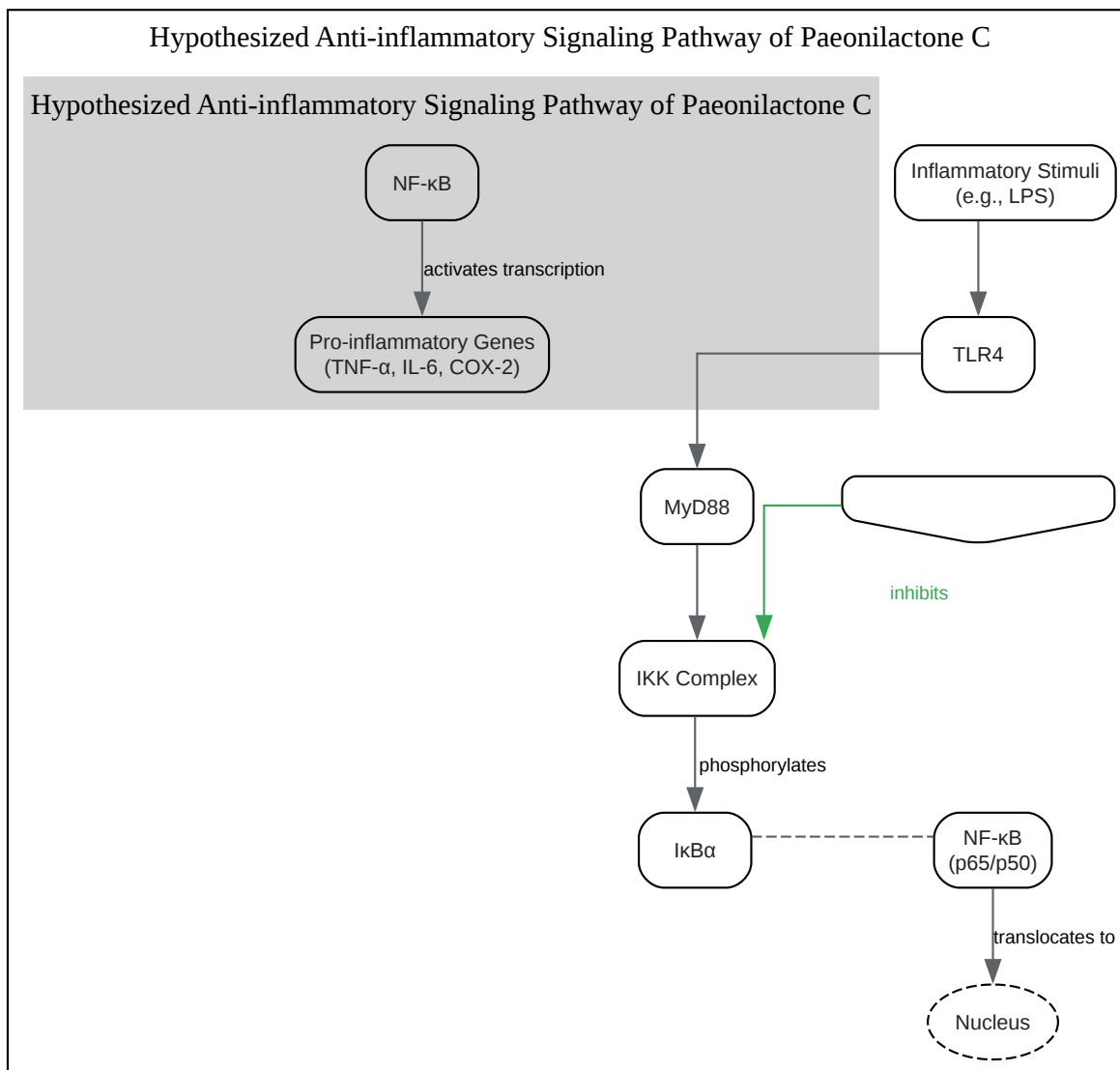
Paeonilactone C is a bicyclic monoterpenoid with a dense arrangement of stereocenters and oxygen-containing functional groups. Its chemical formula is $C_{17}H_{18}O_6$, and its structure is characterized by a lactone ring fused to a highly substituted cyclohexane core.

Property	Value
Molecular Formula	$C_{17}H_{18}O_6$
Molecular Weight	318.32 g/mol
IUPAC Name	[(3S,3aR,6S,7aR)-6-hydroxy-6-methyl-2,5-dioxo-3a,4,7,7a-tetrahydro-3H-1-benzofuran-3-yl]methyl benzoate
CAS Number	98751-77-0

Stereoselective Synthesis of Paeonilactone C

The total synthesis of **Paeonilactone C** can be achieved through a stereoselective route starting from readily available precursors. The following protocol is a composite of reported synthetic strategies, providing a plausible pathway for its laboratory-scale synthesis. The overall synthetic workflow is depicted below.





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